Application Note: Quantification of Metamizole Metabolites in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name:	*Metamizil*
CAS No.:	*57-36-3*
Cat. No.:	*B1210523*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Metamizole (also known as dipyrone) is a widely used non-opioid analgesic and antipyretic prodrug. Following administration, it is rapidly hydrolyzed in the gastrointestinal tract to its primary active metabolite, 4-methylaminoantipyrine (4-MAA). 4-MAA is further metabolized in the liver to other key metabolites, including 4-aminoantipyrine (4-AA), 4-formylaminoantipyrine (4-FAA), and 4-acetylaminoantipyrine (4-AAA). Given the rapid in vivo conversion of metamizole, the quantitative analysis of its metabolites in plasma is crucial for pharmacokinetic and toxicokinetic studies.

This application note provides a detailed, robust, and high-throughput HPLC-MS/MS method for the simultaneous quantification of the four major metabolites of metamizole in human plasma. The protocol employs a simple protein precipitation step for sample preparation, ensuring efficiency and suitability for clinical and research laboratories.

Metabolic Pathway of Metamizole

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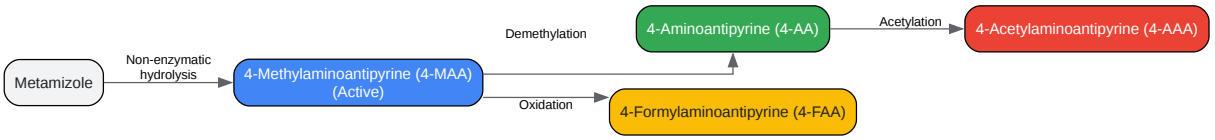
Metamizole is a prodrug that undergoes a multi-step metabolic conversion. It is first non-enzymatically hydrolyzed to the pharmacologically active 4-methylaminoantipyrine (4-MAA). Subsequently, 4-MAA is demethylated to 4-aminoantipyrine (4-AA) or oxidized to 4-formylaminoantipyrine (4-FAA). 4-AA can be further acetylated to form 4-acetylaminoantipyrine (4-AAA).



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Metabolic pathway of Metamizole.

Experimental Protocols

This protocol is designed for the analysis of metamizole metabolites in human plasma and should be performed in a qualified analytical laboratory.

Sample Preparation (Protein Precipitation)

A simple and efficient protein precipitation method is employed for the extraction of metamizole metabolites from plasma samples.

- Materials:
  - 1.5 mL microcentrifuge tubes
  - Human plasma samples
  - Precipitation solution: Cold methanol containing 0.1% formic acid and the internal standards (e.g., 4-MAA-d3). The concentration of the internal standards should be optimized based on the expected analyte concentration range.
- Procedure:

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- Label 1.5 mL microcentrifuge tubes for calibration standards, quality controls (QCs), and unknown samples.
- Pipette 50 µL of the plasma sample into the corresponding tube.
- Add 200 µL of the cold precipitation solution to each tube.
- Vortex mix vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge the tubes at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer 150 µL of the clear supernatant to an autosampler vial.
- Inject 5 µL of the supernatant into the LC-MS/MS system.

HPLC-MS/MS Analysis

- Instrumentation:
  - HPLC system with a binary pump and autosampler
  - A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is recommended.
- HPLC Conditions:
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 µm particle size) is suitable for the separation of the metabolites.
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Flow Rate: 0.4 mL/min
  - Gradient Elution:
    - 0-0.5 min: 5% B

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    - 0.5-2.5 min: 5-95% B
    - 2.5-3.5 min: 95% B
    - 3.5-4.0 min: 5% B
  - Column Temperature: 40°C
  - Injection Volume: 5 µL
- MS/MS Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Positive
  - Detection Mode: Multiple Reaction Monitoring (MRM)
  - The following MRM transitions should be used for the quantification (quantifier) and confirmation (qualifier) of each metabolite. Collision energies (CE) and declustering potentials (DP) should be optimized for the specific instrument used.

Data Presentation

The quantitative performance of the method should be evaluated through a comprehensive validation process. The following tables summarize typical validation results for the quantification of metamizole metabolites in human plasma.

Table 1: MRM Transitions for Metamizole Metabolites and Internal Standard

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role
4-Methylaminoantipyrine (4-MAA)	**218.2**	**56.2**	**Quantifier**
	218.2	114.1	Qualifier
4-Aminoantipyrine (4-AA)	204.2	119.1	Quantifier
	204.2	92.1	Qualifier
4-Formylaminoantipyrine (4-FAA)	232.2	119.1	Quantifier
	232.2	147.1	Qualifier
4-Acetylaminoantipyrine (4-AAA)	246.2	161.1	Quantifier
	246.2	119.1	Qualifier

| 4-MAA-d3 (Internal Standard) | 221.2 | 56.2 | Internal Std. |

Table 2: Linearity and Sensitivity

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	ULOQ (ng/mL)	R^2
4-MAA	**10 - 10,000**	**10**	**10,000**	**> 0.996**
4-AA	10 - 10,000	10	10,000	> 0.996
4-FAA	5 - 5,000	5	5,000	> 0.996

| 4-AAA | 5 - 5,000 | 5 | 5,000 | > 0.996 |

Table 3: Precision and Accuracy

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Analyte	QC Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
4-MAA	**LLOQ**	**≤ 12.7**	**≤ 9.7**	**94.9 - 106.0**
	Low	≤ 12.7	≤ 9.7	94.9 - 106.0
	Mid	≤ 12.7	≤ 9.7	94.9 - 106.0
	High	≤ 12.7	≤ 9.7	94.9 - 106.0
4-AA	LLOQ	≤ 12.7	≤ 9.7	97.4 - 102.3
	Low	≤ 12.7	≤ 9.7	97.4 - 102.3
	Mid	≤ 12.7	≤ 9.7	97.4 - 102.3
	High	≤ 12.7	≤ 9.7	97.4 - 102.3
4-FAA	LLOQ	≤ 12.7	≤ 9.7	93.3 - 100.8
	Low	≤ 12.7	≤ 9.7	93.3 - 100.8
	Mid	≤ 12.7	≤ 9.7	93.3 - 100.8
	High	≤ 12.7	≤ 9.7	93.3 - 100.8
4-AAA	LLOQ	≤ 12.7	≤ 9.7	93.1 - 100.3
	Low	≤ 12.7	≤ 9.7	93.1 - 100.3
	Mid	≤ 12.7	≤ 9.7	93.1 - 100.3

| | High | ≤ 12.7 | ≤ 9.7 | 93.1 - 100.3 |

Table 4: Recovery and Matrix Effect

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Analyte	Mean Recovery (%)	Matrix Effect (%)
4-MAA	**> 91.8**	**< 13.1**
4-AA	> 91.8	< 13.1
4-FAA	> 91.8	< 13.1

| 4-AAA | > 91.8 | < 13.1 |

Experimental Workflow

The overall analytical process follows a streamlined workflow from sample receipt to final data analysis.

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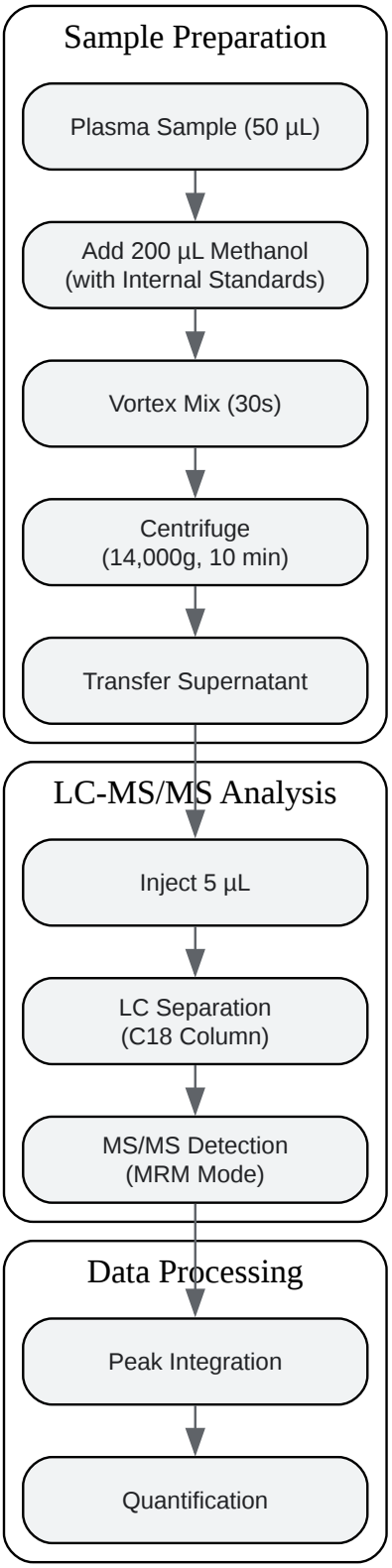

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